

isolation and identification of mangiferolic acid

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Compound Focus: Mangiferolic acid

CAS No.: 4184-34-3

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Chemical Profile of Mangiferolic Acid

The table below summarizes the basic chemical information for **mangiferolic acid**, which is essential for its identification [1].

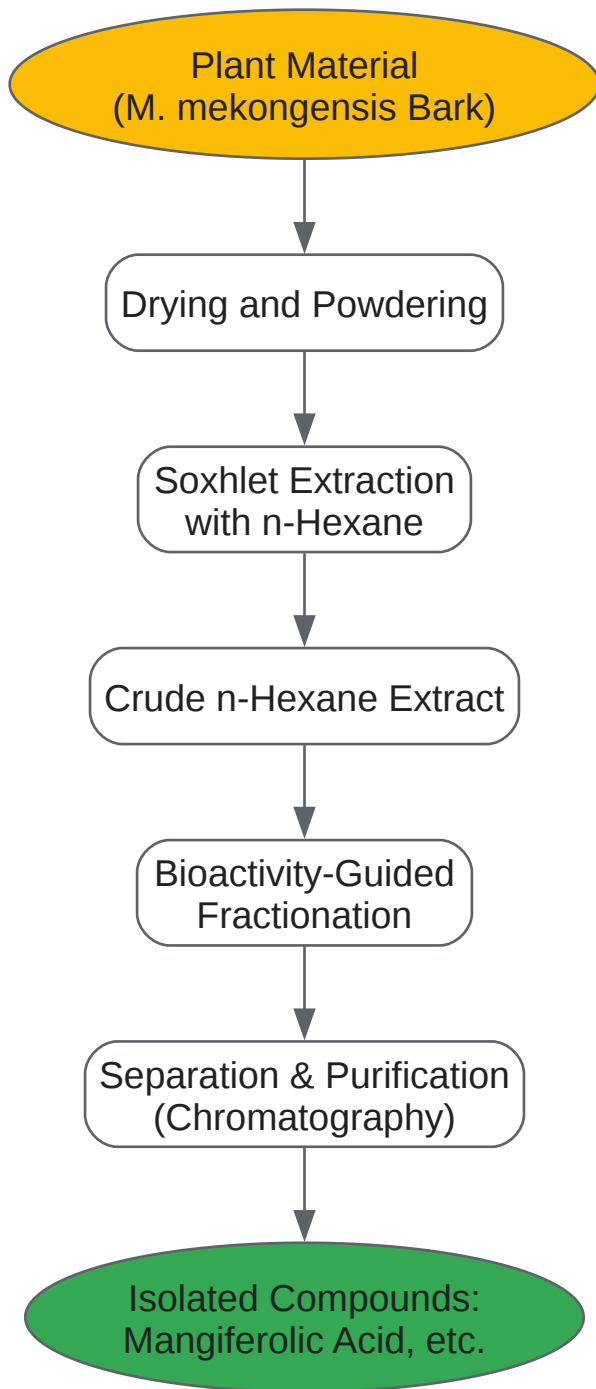
Property	Description
IUPAC Name	(3 β ,24E)-3-Hydroxy-9,19-cyclolanost-24-en-26-oic acid [1]
Molecular Formula	C ₃₀ H ₄₈ O ₃ [1]
Molecular Weight	456.72 g/mol [1]
CAS Registry Number	4184-34-3 [1]
Classification	Natural product >> Terpenes (Cycloartane-type triterpenoid) [2] [3]

Natural Sources and Co-Occurring Compounds

Mangiferolic acid is primarily found in plants of the *Mangifera* genus (mango trees, family Anacardiaceae) [2] [3].

- **Primary Sources:** It can be isolated from the **bark resin** of the mango tree and is also a known component of **propolis** (bee glue) when bees collect resins from mango trees [3].
- **Common Co-occurring Compounds:** During isolation, you will likely find **mangiferolic acid** alongside other very similar cycloartane-type triterpenoids. Key compounds to be aware of include [2] [3]:
 - **Isomangiferolic acid**
 - **Ambolic acid**
 - **Cycloartenol**

The following diagram illustrates the general workflow for isolating **mangiferolic acid** from plant material, based on the described procedures.



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Reported Isolation and Identification Methods

Here are the specific methodologies described in the search results.

Isolation Protocol

One study provides a clear, though summarized, isolation procedure from the bark of *Mangifera mekongensis* [2]:

- **Extraction:** The dried, powdered bark was continuously extracted using **n-hexane** in a **Soxhlet extractor** to obtain a crude n-hexane fraction [2].
- **Fractionation and Purification:** The n-hexane fraction was then subjected to "separation and purification," which typically involves various chromatographic techniques (though the specific methods like column chromatography stationary phases are not detailed), to yield pure compounds, including **mangiferolic acid** [2].

Identification and Structural Elucidation

The identification of **mangiferolic acid** and the confirmation of its structure rely on a suite of spectroscopic techniques [2]:

- **High-Resolution Mass Spectrometry (HR-ESI-MS):** Used to determine the exact molecular mass and molecular formula [2].
- **Infrared (IR) Spectroscopy:** Identified characteristic functional groups, notably the **carboxyl carbonyl group** (absorption around 1720 cm^{-1}) [2].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H NMR and ^{13}C NMR spectra were used to elucidate the carbon and hydrogen framework of the molecule. Key features identified included [2]:
 - A **trisubstituted olefinic bond** (δH 5.38).
 - An **oxymethine** group (δH 4.62), typical of a proton on a carbon bearing oxygen.

Analytical Techniques for Quality Control

While not specific to **mangiferolic acid**, an RP-HPLC method developed for **mangiferin** (another compound from mango) demonstrates the type of approach that can be adapted for the analysis and quality control of **mangiferolic acid**. The parameters in the table below can serve as a starting point for method development [4].

HPLC Parameter	Description
Column	Lichrospher 100 RP-18e (5 µm)
Mobile Phase	Buffer (Potassium Dihydrogen Orthophosphate, pH 2.5-2.8) : Acetonitrile (85:15)
Detection Wavelength	254 nm
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Elution Mode	Isocratic

Recommendations for Further Research

The search results confirm the fundamental aspects of **mangiferolic acid**'s origin and basic isolation. To obtain a complete technical guide, I suggest you:

- **Consult Specialized Databases:** Search for the **CAS Registry Number 4184-34-3** in scientific databases like SciFinder, Reaxys, or PubMed Central. These platforms often contain full-text articles with detailed experimental sections.
- **Refine Your Search:** Use specific terms like "**scale-up purification of mangiferolic acid**," "**HPLC-UV analysis of cycloartanes**," or "**NMR data for mangiferolic acid**" to find more focused protocols.

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References

1. CAS # 4184-34-3, Mangiferolic , (3beta...) - chemBlink acid [chemblink.com]
2. α-Glucosidase inhibitors from the bark of Mangifera mekongensis [bmchem.biomedcentral.com]

3. Mangifera indica as propolis source: what exactly do bees collect?

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4. Development of new reversed-phase HPLC method for the... [biotech-asia.org]

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